

Introduction: The Strategic Importance of Silylated Heterocycles

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Compound of Interest

Compound Name: *Trimethyl-thiophen-2-ylmethyl-silane*

CAS No.: *59321-65-2*

Cat. No.: *B1611666*

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In the landscape of modern synthetic and medicinal chemistry, the strategic incorporation of heteroaromatic scaffolds is a cornerstone of molecular design. Thiophene, a five-membered sulfur-containing heterocycle, is a privileged structure found in numerous pharmaceuticals and organic materials.^{[1][2]} Its derivatization is key to modulating physicochemical properties and biological activity. This guide focuses on a particularly valuable synthetic intermediate: trimethyl(thiophen-2-yl)silane (also known as 2-trimethylsilylthiophene).

The introduction of a trimethylsilyl (TMS) group onto the thiophene ring does more than simply act as a protecting group; it transforms the thiophene into a versatile nucleophilic building block for carbon-carbon bond formation. This silylated derivative is particularly well-suited for palladium-catalyzed cross-coupling reactions, offering a stable, less toxic alternative to other organometallic reagents.^{[3][4]} This guide provides a comprehensive overview of its synthesis, detailed characterization, and core applications, with a focus on the practical insights required for laboratory implementation.

Core Properties and Molecular Data

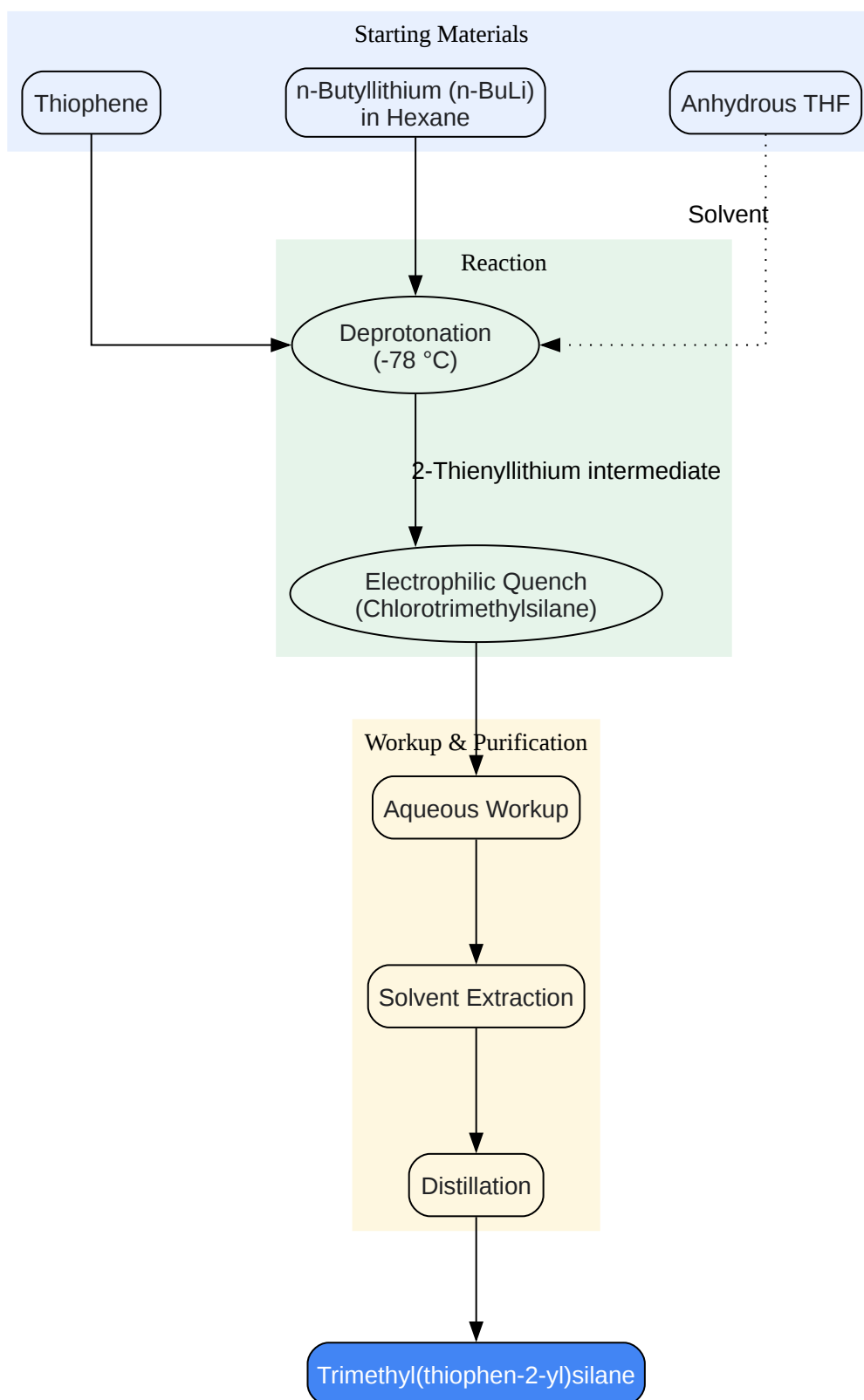
The foundational step in utilizing any chemical reagent is a thorough understanding of its fundamental properties. Trimethyl(thiophen-2-yl)silane is a stable, liquid organosilicon compound that serves as a key precursor in organic synthesis.

Property	Value	Source(s)
Chemical Formula	C ₇ H ₁₂ SSi	[5] [6]
Molecular Weight	156.32 g/mol	[5]
CAS Number	18245-28-8	[5]
Appearance	Colorless to pale yellow liquid	[2] [7]
Density	0.945 g/mL at 25 °C	[6]
Boiling Point	165.5 °C	[6]
Refractive Index (n ²⁰ /D)	1.498	[6]

Synthesis of Trimethyl(thiophen-2-yl)silane: A Validated Protocol

The most direct and widely employed method for the synthesis of trimethyl(thiophen-2-yl)silane involves the regioselective deprotonation of thiophene at the C2 position, followed by electrophilic quenching with chlorotrimethylsilane. The pronounced acidity of the proton at C2 (adjacent to the sulfur atom) allows for clean deprotonation with a strong organolithium base, such as n-butyllithium (n-BuLi).

The workflow for this synthesis is a foundational technique in heterocyclic chemistry.



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Caption: Synthesis workflow for trimethyl(thiophen-2-yl)silane.

Experimental Protocol

This protocol is based on established procedures for the lithiation and silylation of thiophenes.

[8]

- **Preparation:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, a nitrogen inlet, and a dropping funnel, add thiophene (1.0 eq) and anhydrous tetrahydrofuran (THF).
- **Deprotonation:** Cool the solution to $-78\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath. Add n-butyllithium (1.05 eq, typically 2.5 M in hexanes) dropwise via the dropping funnel, ensuring the internal temperature does not exceed $-70\text{ }^{\circ}\text{C}$. Stir the resulting solution at $-78\text{ }^{\circ}\text{C}$ for 1-2 hours. At this stage, the intermediate 2-thienyllithium is formed.
- **Silylation (Quench):** Add chlorotrimethylsilane (1.1 eq) dropwise to the solution while maintaining the temperature at $-78\text{ }^{\circ}\text{C}$.
- **Warm-up:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 1-2 hours.
- **Aqueous Workup:** Carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride (NH_4Cl).
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether or ethyl acetate (3x). Combine the organic layers.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent in vacuo. The crude product is then purified by fractional distillation under reduced pressure to yield pure trimethyl(thiophen-2-yl)silane.

Spectroscopic Characterization: Validating the Molecular Structure

Confirming the structure and purity of the synthesized product is paramount. Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are the primary tools for this validation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a specific published spectrum for this exact molecule is not readily available in the provided search results, its ^1H and ^{13}C NMR spectra can be reliably predicted based on established chemical shift principles and data from analogous structures.[\[9\]](#)[\[10\]](#)

- ^1H NMR: The spectrum is expected to be simple and highly characteristic.
 - Trimethylsilyl (TMS) Protons: A sharp, intense singlet integrating to 9 protons will appear in the upfield region, typically around δ 0.3 ppm. This is characteristic of the magnetically equivalent protons of the $\text{Si}(\text{CH}_3)_3$ group.
 - Thiophene Ring Protons: Three distinct signals in the aromatic region (δ 7.0-7.8 ppm) will correspond to the three protons on the thiophene ring. Due to the electronic effect of the silyl group and spin-spin coupling, they will appear as doublets or doublets of doublets. The proton at C5 (adjacent to the sulfur) is typically the most downfield.
- ^{13}C NMR: The carbon spectrum provides further confirmation of the structure.
 - TMS Carbons: A single, strong signal will appear in the extreme upfield region, typically around δ -0.5 to 0 ppm.
 - Thiophene Ring Carbons: Four signals are expected in the aromatic region (δ 125-145 ppm). The silylated carbon (C2) will appear as a quaternary carbon signal, often with a lower intensity. The chemical shifts of C3, C4, and C5 will be distinct.

Infrared (IR) Spectroscopy

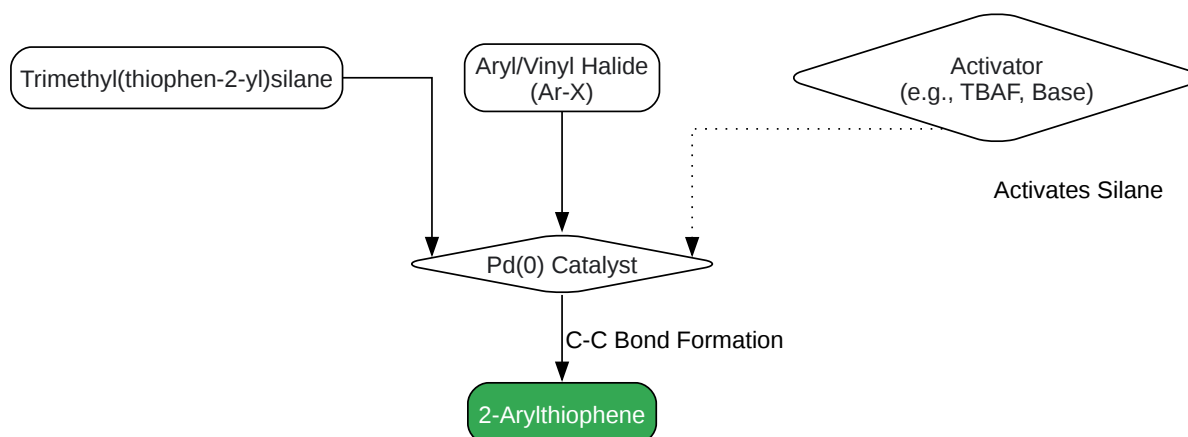
The IR spectrum is used to identify key functional groups. For trimethyl(thiophen-2-yl)silane, the spectrum is dominated by vibrations of the TMS group and the thiophene ring.[\[11\]](#)[\[12\]](#)

Wavenumber (cm ⁻¹)	Vibration Type	Intensity
~3100-3000	Aromatic C-H stretch (thiophene ring)	Medium-Weak
~2960-2850	C-H stretch (methyl groups of TMS)	Strong
~1420	C=C aromatic stretch (thiophene ring)	Medium
~1250	Si-CH ₃ symmetric deformation (umbrella)	Strong, Diagnostic
~840	Si-C stretch and CH ₃ rock	Strong, Diagnostic
~700	C-S stretch (thiophene ring)	Medium

The two most diagnostic peaks are the strong absorptions at approximately 1250 cm⁻¹ and 840 cm⁻¹, which are characteristic fingerprints for the trimethylsilyl group.[\[13\]](#)

Core Application: The Hiyama Cross-Coupling Reaction

The primary utility of trimethyl(thiophen-2-yl)silane in research and development lies in its role as a nucleophilic partner in palladium-catalyzed cross-coupling reactions, most notably the Hiyama coupling.[\[3\]](#)[\[4\]](#) This reaction forms a C(sp²)-C(sp²) bond between the silylated thiophene and an aryl, heteroaryl, or vinyl halide (or triflate).



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Caption: The Hiyama cross-coupling reaction.

Mechanism and Causality

The Hiyama coupling's success hinges on the activation of the relatively inert Si-C bond.^[4]

- **Activation:** A fluoride source, such as tetrabutylammonium fluoride (TBAF), or a base coordinates to the silicon atom. This forms a hypervalent, pentacoordinate silicate intermediate. This step is crucial as it significantly increases the nucleophilicity of the thiophene ring attached to the silicon.
- **Oxidative Addition:** The active Pd(0) catalyst undergoes oxidative addition with the electrophile (Ar-X) to form a Pd(II) intermediate.
- **Transmetalation:** The activated pentacoordinate silicate transfers the thienyl group to the Pd(II) center, displacing the halide. This is the key bond-forming step from the organometallic perspective.
- **Reductive Elimination:** The resulting diorganopalladium(II) complex undergoes reductive elimination to form the final 2-arylthiophene product and regenerate the Pd(0) catalyst, thus

completing the catalytic cycle.

Advantages in Drug Development

The use of trimethyl(thiophen-2-yl)silane in Hiyama couplings offers several advantages for drug development professionals:

- **Stability:** Organosilanes are generally stable to air and moisture, making them easier to handle and store compared to more reactive organometallics like organoboranes or organozincs.
- **Low Toxicity:** Silicon byproducts are generally considered non-toxic and environmentally benign, which is a significant advantage in process chemistry and for the synthesis of active pharmaceutical ingredients (APIs).^[3]
- **Functional Group Tolerance:** The reaction conditions are often mild and tolerate a wide range of functional groups, minimizing the need for protecting group strategies in complex syntheses.

Conclusion

Trimethyl(thiophen-2-yl)silane is more than a simple derivative; it is a strategic tool for the efficient construction of complex molecules. Its straightforward synthesis, well-defined spectroscopic signature, and robust performance in palladium-catalyzed cross-coupling reactions make it an indispensable reagent. For researchers in drug discovery and materials science, mastering the use of this building block opens a reliable and efficient pathway to novel 2-substituted thiophenes, enabling the rapid exploration of chemical space and the development of next-generation therapeutics and functional materials.

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